

Comparison of the corrosion inhibition efficiency of different aminobenzoates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl anthranilate

Cat. No.: B146823

[Get Quote](#)

A Comparative Guide to the Corrosion Inhibition Efficiency of Aminobenzoates

For researchers and professionals in materials science and chemical engineering, identifying effective corrosion inhibitors is paramount for extending the lifespan of metallic components. Aminobenzoates, a class of organic compounds, have shown promise as corrosion inhibitors for steel in acidic environments. This guide provides a comparative analysis of the corrosion inhibition efficiency of different isomers of aminobenzoic acid and their sodium salts, supported by experimental data and detailed methodologies.

Isomeric Effects on Corrosion Inhibition

Studies have revealed a distinct relationship between the isomeric form of aminobenzoic acid and its effectiveness as a corrosion inhibitor for mild steel. Experimental evidence demonstrates that the inhibition efficiency in both hydrochloric acid (HCl) and sulfuric acid (H₂SO₄) follows the order:

Ortho-aminobenzoic acid > Meta-aminobenzoic acid > Para-aminobenzoic acid^[1]

This observed trend highlights the importance of the substituent position on the benzene ring in the mechanism of corrosion inhibition. The ortho isomer exhibits the highest protective capabilities among the three. It is understood that these compounds function by adsorbing onto

the metal surface, with the mode of adsorption obeying Langmuir's adsorption isotherm.[1]
Furthermore, aminobenzoic acids tend to act as cathodic inhibitors.[1]

Quantitative Comparison of Aminobenzoate Inhibitors

The following table summarizes the corrosion inhibition efficiency of various aminobenzoates on steel, as determined by different experimental techniques. It is important to note that direct comparative studies providing quantitative data for all isomers under identical conditions are limited in publicly available literature. The data presented here is compiled from various sources to provide a comparative overview.

Inhibitor	Metal	Corrosive Medium	Inhibitor Conc.	Temperature	Experimental Technique	Inhibition Efficiency (%)	Reference
2-Aminobenzoic acid (ortho)	Mild Steel	1 M HCl & 0.5 M H ₂ SO ₄	Not specified	Not specified	Weight loss, Electrochemical	Highest among isomers	[1]
3-Aminobenzoic acid (meta)	Mild Steel	1 M HCl & 0.5 M H ₂ SO ₄	Not specified	Not specified	Weight loss, Electrochemical	Intermediate among isomers	[1]
4-Aminobenzoic acid (para)	Mild Steel	1 M HCl & 0.5 M H ₂ SO ₄	Not specified	Not specified	Weight loss, Electrochemical	Lowest among isomers	[1]
4-Aminobenzoic acid	Mild Steel	0.5 M HCl	Not specified	Not specified	Electrochemical Impedance Spectroscopy	86	[2]
Poly(p-aminobenzoic acid)	Iron	1 mol/L HCl	Not specified	Not specified	Polarization, EIS	Higher than monomer	[3]

Experimental Protocols

The evaluation of corrosion inhibitor efficiency relies on standardized experimental procedures. The most common methods employed in the cited studies include weight loss measurements

and electrochemical techniques.

Weight Loss Method

This gravimetric method provides a direct measure of corrosion rate.

Procedure:

- **Specimen Preparation:** Mild steel coupons of known dimensions are mechanically polished with various grades of emery paper, degreased with a solvent like acetone, washed with distilled water, and dried. The initial weight of each coupon is accurately recorded.
- **Immersion:** The prepared coupons are suspended in the corrosive solution (e.g., 1 M HCl) with and without the addition of the aminobenzoate inhibitor at a specific concentration. The immersion tests are typically conducted for a predetermined period.
- **Cleaning and Re-weighing:** After the immersion period, the coupons are removed, cleaned to remove corrosion products (e.g., using a solution containing HCl and a cleaning inhibitor), washed, dried, and re-weighed.
- **Calculation of Inhibition Efficiency:** The inhibition efficiency (IE%) is calculated using the following formula:

$$IE\% = [(W_o - W_i) / W_o] \times 100$$

Where:

- W_o is the weight loss of the steel coupon in the uninhibited solution.
- W_i is the weight loss of the steel coupon in the inhibited solution.

Electrochemical Techniques

Electrochemical methods offer insights into the mechanism of corrosion inhibition and provide rapid corrosion rate data.

- **Potentiodynamic Polarization:** This technique involves varying the potential of the working electrode (mild steel) and measuring the resulting current. The data is plotted as a Tafel plot

(log of current density vs. potential). From these plots, the corrosion potential (E_{corr}) and corrosion current density (i_{corr}) are determined. The inhibition efficiency is calculated as:

$$\text{IE\%} = [(i'_{\text{corr}} - i_{\text{corr}}) / i'_{\text{corr}}] \times 100$$

Where:

- i'_{corr} is the corrosion current density in the absence of the inhibitor.
- i_{corr} is the corrosion current density in the presence of the inhibitor.
- Electrochemical Impedance Spectroscopy (EIS): EIS involves applying a small amplitude AC signal over a range of frequencies to the corroding system. The impedance data is often represented as Nyquist and Bode plots. An equivalent circuit model is used to fit the experimental data and extract parameters like charge transfer resistance (R_{ct}). A higher R_{ct} value in the presence of the inhibitor indicates better corrosion protection. The inhibition efficiency can be calculated as:

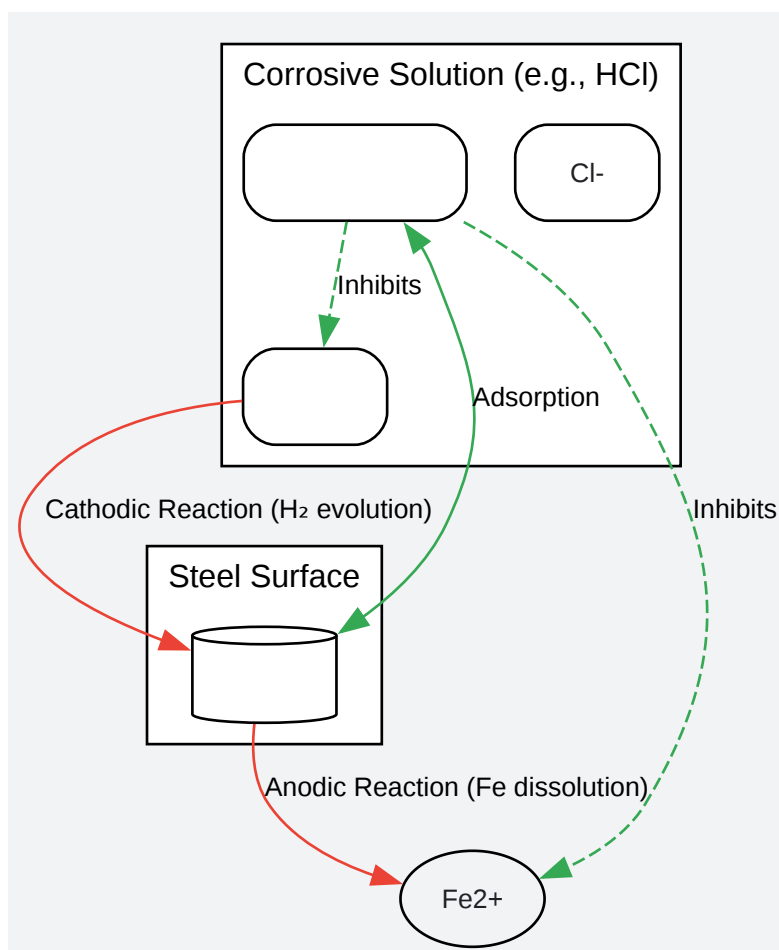
$$\text{IE\%} = [(R_{\text{ct}} - R'_{\text{ct}}) / R_{\text{ct}}] \times 100$$

Where:

- R_{ct} is the charge transfer resistance in the presence of the inhibitor.
- R'_{ct} is the charge transfer resistance in the absence of the inhibitor.

Mechanism of Corrosion Inhibition

The following diagram illustrates the general mechanism of corrosion inhibition by aminobenzoates.

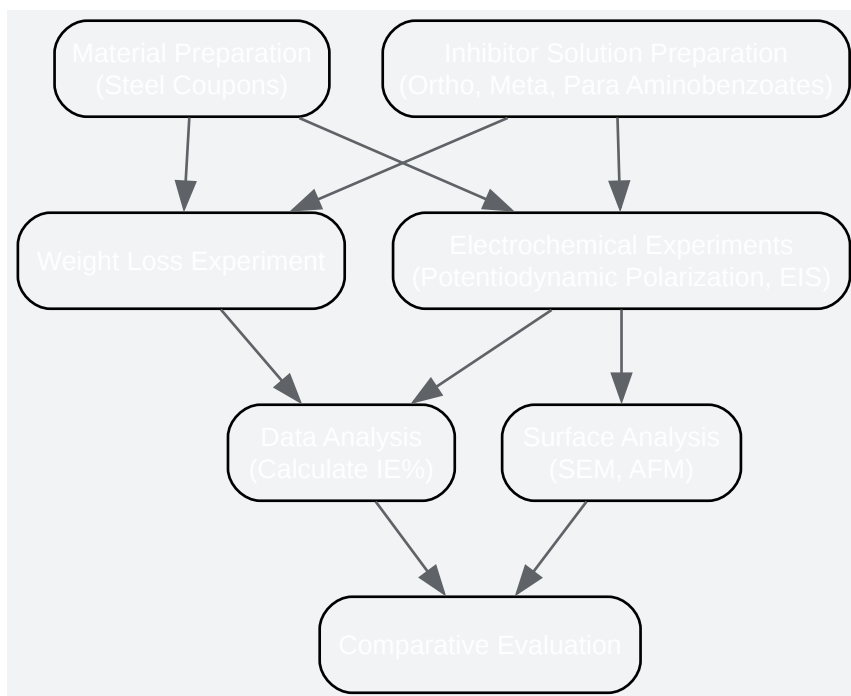


[Click to download full resolution via product page](#)

Caption: General mechanism of corrosion inhibition by aminobenzoates on a steel surface.

Experimental Workflow for Inhibitor Evaluation

The diagram below outlines a typical workflow for evaluating the corrosion inhibition efficiency of different aminobenzoates.



[Click to download full resolution via product page](#)

Caption: Typical experimental workflow for comparing corrosion inhibitor efficiency.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Aminobenzoic acid | 750 Publications | 7443 Citations | Top Authors | Related Topics [scispace.com:443]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Comparison of the corrosion inhibition efficiency of different aminobenzoates]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b146823#comparison-of-the-corrosion-inhibition-efficiency-of-different-aminobenzoates\]](https://www.benchchem.com/product/b146823#comparison-of-the-corrosion-inhibition-efficiency-of-different-aminobenzoates)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com